

Technical Guide: Safe Disposal and Management of Triadimenol A

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Compound of Interest

Compound Name: Triadimenol A

CAS No.: 89482-17-7

Cat. No.: B3431228

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Executive Summary & Chemical Identity

Triadimenol A (specifically the 1RS, 2SR diastereomeric pair of Triadimenol) is a systemic triazole fungicide commonly used in agricultural research and drug development for its sterol biosynthesis inhibition properties.

While chemically similar to its isomer Triadimenol B, **Triadimenol A** is often the biologically dominant form. For disposal purposes, it must be treated as a Halogenated Organic Hazardous Waste. Its high stability in soil and water, combined with reproductive toxicity risks, mandates a zero-tolerance policy for drain disposal.

Physicochemical Profile for Disposal

Property	Value	Disposal Implication
CAS Number	55219-65-3	Unique identifier for waste labeling.
Molecular Formula	$C_{14}H_{18}ClN_3O_2$	Contains Chlorine and Nitrogen.[1][2] Incineration requires scrubbers for HCl and NOx.
Water Solubility	Low (~62 mg/L)	Precipitates in aqueous waste; requires organic solvent rinsing.
Log P (Octanol/Water)	3.2	Lipophilic; bioaccumulates. High Aquatic Toxicity.
Flash Point	>100°C	Generally non-flammable, but combustible.

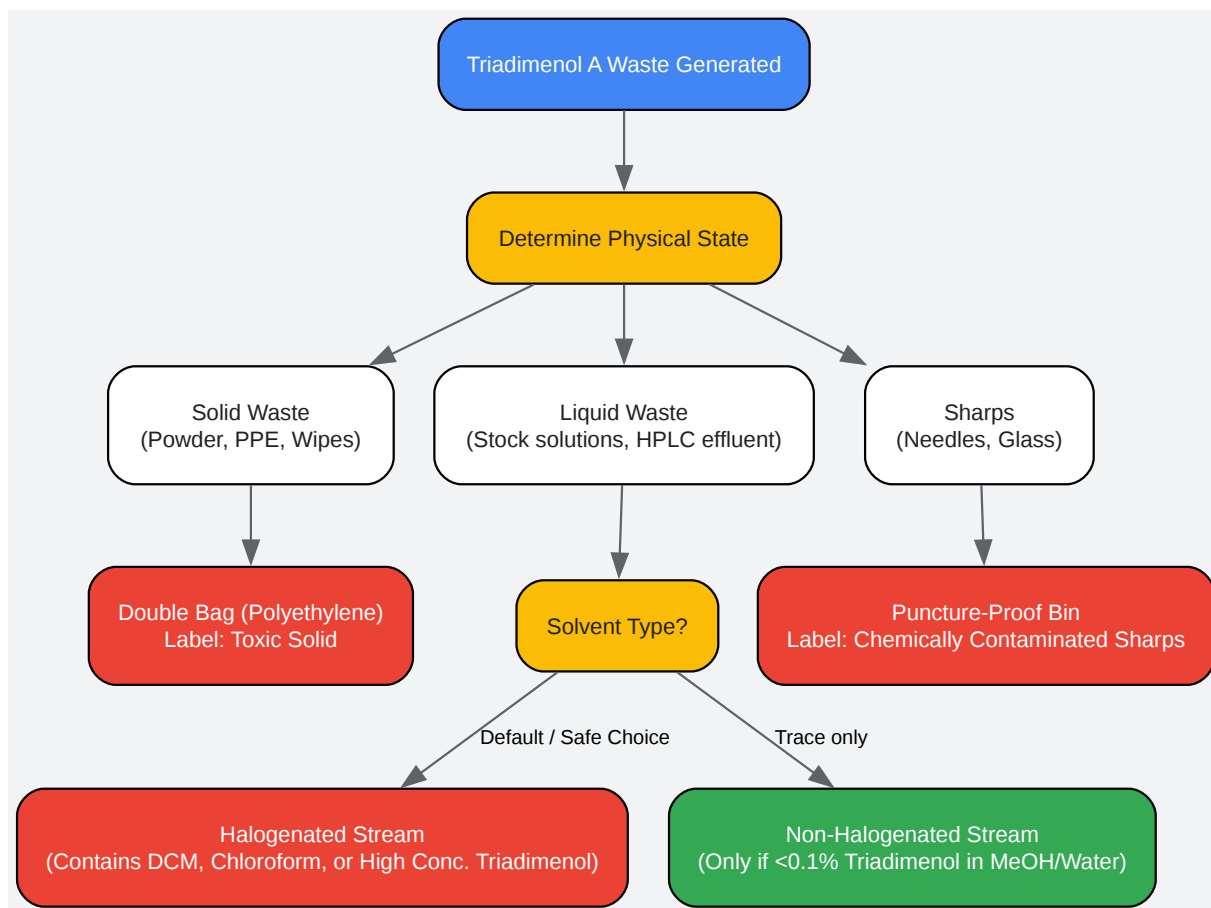
Hazard Assessment (The "Why" Behind the Protocol)

Effective safety relies on understanding causality. We do not simply follow rules; we mitigate specific molecular risks.

- Reproductive Toxicity (H361): Triadimenol is suspected of damaging fertility or the unborn child.[2][3] Implication: All solid waste (gloves, weigh boats) must be double-bagged to prevent dust inhalation or dermal contact during waste transfer.
- Aquatic Toxicity (H411): It is toxic to aquatic life with long-lasting effects.[4] Implication: Strict "No Drain" Policy. Even trace amounts in rinse water can contaminate municipal water treatment systems, which are not designed to filter triazole rings.
- Halogen Content: The presence of the chlorophenoxy group classifies this as Halogenated Waste. Implication: It cannot be mixed with general non-halogenated solvents (like pure acetone or methanol) if the disposal facility segregates them, as halogenated waste requires higher incineration temperatures (>1100°C) to prevent dioxin formation.

Waste Segregation Workflow

Proper segregation reduces disposal costs and prevents dangerous cross-reactions.



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Figure 1: Decision matrix for segregating **Triadimenol A** waste streams. Note that "Halogenated" is the default safe choice for liquid waste containing this compound.

Detailed Disposal Procedures

A. Liquid Waste (Stock Solutions & Mother Liquors)

The Standard: Incineration is the only acceptable destruction method.

- Container Selection: Use High-Density Polyethylene (HDPE) or amber glass containers. Avoid metal containers if the solution is acidic.
- Labeling: Affix a hazardous waste label immediately upon the first drop entering the container.
 - Constituents: "Halogenated Solvent Mixture (Contains Triadimenol)."
 - Hazard Checkboxes: Toxic, Irritant, Environmental Hazard.
- Headspace: Leave at least 10% headspace in the bottle to allow for vapor expansion.
- Rinsing: When the primary reagent bottle is empty, triple rinse it with a small volume of compatible solvent (e.g., acetone). Pour the rinsate into the hazardous waste container, NOT down the sink. Deface the original label before discarding the empty bottle.

B. Solid Waste (Contaminated Debris)

The Standard: Containment of dust.

- Collection: Collect weigh boats, contaminated gloves, and bench paper in a dedicated solid waste bag inside a fume hood.
- Sealing: When full, "gooseneck" seal the bag with tape. Place this bag inside a second clear polyethylene bag (double-bagging) to ensure no dust escapes during transport.
- Disposal: Place in the lab's solid hazardous waste drum.

C. Spill Management Protocol

The Standard: Dry cleanup to prevent environmental release.



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Figure 2: Emergency response workflow for Triadimenol spills.[4][5][6] Water is strictly prohibited until the bulk material is removed.

Critical Spill Note: If Triadimenol powder is spilled, cover it with damp paper towels before sweeping to prevent the generation of airborne dust. Do not use a brush and dustpan on dry powder.

Regulatory & Compliance Codes

Ensure your waste manifest includes the following classifications to remain compliant with federal and international standards.

Regulatory Body	Classification	Code/Note
US EPA (RCRA)	Hazardous Waste	Not P/U listed, but regulated as Toxic and Halogenated. Use generic organic waste codes if specific pesticide codes are unavailable.
EU CLP	Aquatic Chronic 2	H411: Toxic to aquatic life with long lasting effects.
DOT (Transport)	Environmentally Hazardous Substance	UN 3077 (Solid) or UN 3082 (Liquid).
Waste Stream	Incineration	Must be incinerated at a facility permitted for halogenated organics.

References

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